

Triphenylmethyl sodium CAS number and molecular formula.

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Compound of Interest

Compound Name: Triphenylmethyl sodium

Cat. No.: B8767663

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An In-depth Technical Guide to Triphenylmethyl Sodium

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **triphenylmethyl sodium**, a potent organosodium reagent. It covers its fundamental chemical properties, detailed synthesis protocols, reactivity, and applications in organic synthesis, with a focus on providing actionable information for laboratory use.

Core Compound Identification

Triphenylmethyl sodium, also known as trityl sodium or sodium triphenylmethanide, is a highly reactive organosodium compound. It serves as a strong, non-nucleophilic base in a variety of chemical transformations.^{[1][2]}

Table 1: Chemical and Physical Properties of **Triphenylmethyl Sodium**

Property	Value
CAS Number	4303-71-3[1][3][4][5]
Molecular Formula	C ₁₉ H ₁₅ Na[1][3][4][5]
Molecular Weight	266.31 g/mol [3][4][5]
IUPAC Name	sodium;diphenylmethylbenzene[1]
Synonyms	Trityl sodium, Sodium triphenylmethanide[1]
Appearance	White crystalline solid[1][4]
Solubility	Soluble in organic solvents like ether and benzene[4]
Canonical SMILES	C1=CC=C(C=C1)--INVALID-LINK-- C3=CC=CC=C3.[Na+][1]
InChI Key	UJTRRNALUYKHQE-UHFFFAOYSA-N[1]

Synthesis of Triphenylmethyl Sodium: Experimental Protocol

The synthesis of **triphenylmethyl sodium** is most commonly achieved through the reaction of triphenylmethyl chloride with sodium metal or a sodium amalgam in an anhydrous ethereal solvent. The following protocol is a well-established method.[3]

2.1. Materials and Equipment

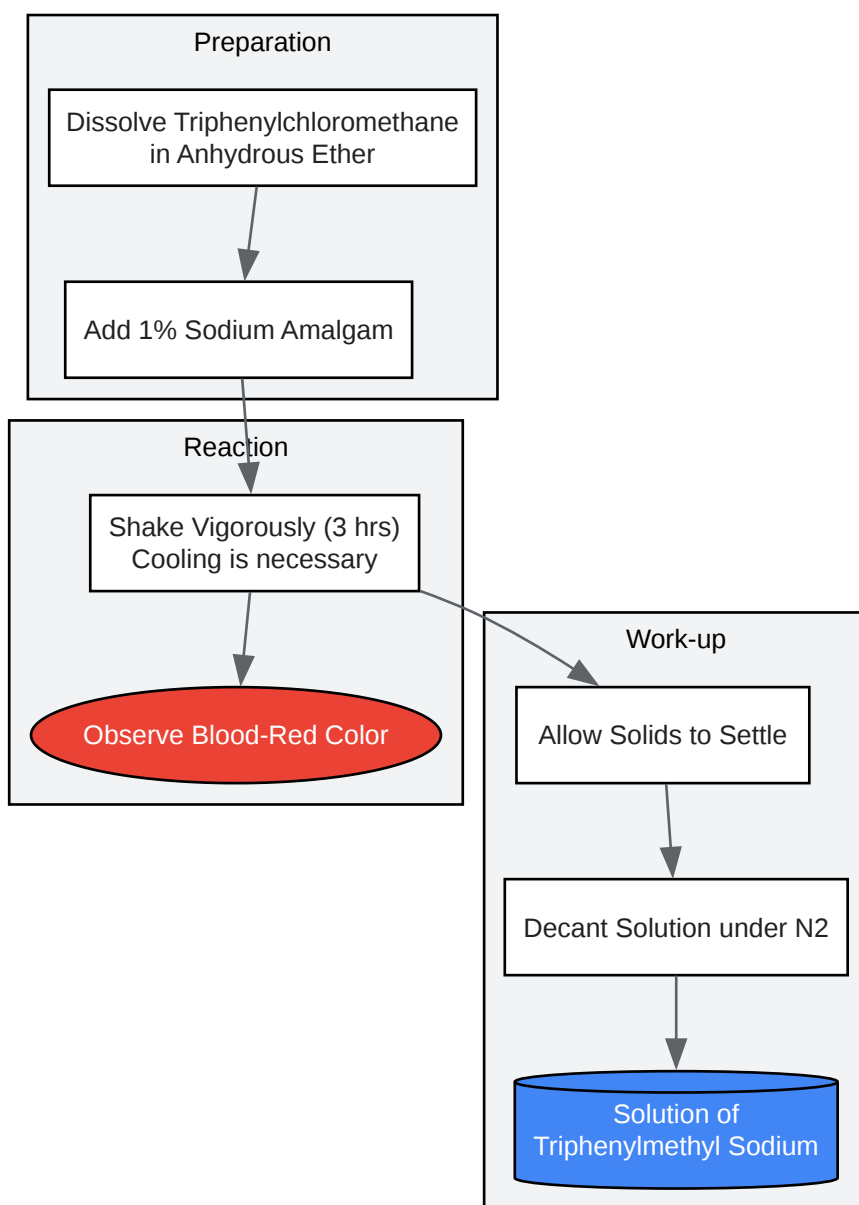
- Triphenylchloromethane (Trityl chloride)
- Sodium metal or 1% Sodium amalgam
- Anhydrous diethyl ether
- Nitrogen gas supply
- Mechanical shaker

- Glassware (2-L bottle with ground-glass stopper, Erlenmeyer flask, separatory funnel)
- Drying train

2.2. Detailed Experimental Procedure

- **Preparation of Reactants:** A solution of 63 g (0.226 mole) of pure triphenylchloromethane is prepared in 1.5 L of anhydrous diethyl ether within a 2-L bottle.^[3] To this, 1150 g of freshly prepared 1% sodium amalgam is added.^[3]
- **Reaction Conditions:** The reaction vessel is tightly stoppered and placed in a mechanical shaker. The mixture is shaken vigorously. The reaction is exothermic, and the vessel should be cooled, for instance, with wet towels.^[3] A characteristic blood-red color, indicating the formation of the trityl anion, typically appears within ten minutes.^[3] The shaking is continued for approximately three hours.^[3]
- **Isolation of Product:** After the reaction is complete, the vessel is removed from the shaker and the contents are allowed to settle. The ethereal solution of **triphenylmethyl sodium** is then carefully decanted from the sodium chloride precipitate and remaining amalgam under a nitrogen atmosphere to prevent decomposition.^[3]
- **Handling and Storage:** Due to its high reactivity with water and air, **triphenylmethyl sodium** must be handled under an inert atmosphere (e.g., nitrogen or argon).^{[2][4]} It is typically used immediately in solution for subsequent reactions.

Below is a workflow diagram illustrating the synthesis process.



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Workflow for the synthesis of **triphenylmethyl sodium**.

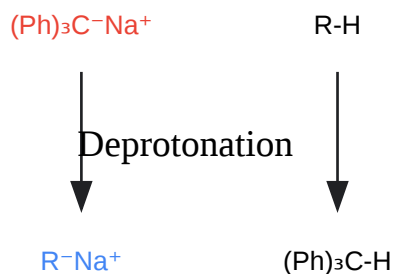
Reactivity and Applications in Organic Synthesis

Triphenylmethyl sodium is a powerful base used for deprotonation of very weak carbon acids, such as esters and ketones, to form enolates.[3] Its bulky nature makes it a non-nucleophilic base, which is advantageous in many synthetic applications.[2]

3.1. General Reaction Mechanism

The primary role of **triphenylmethyl sodium** is to act as a proton abstractor. The triphenylmethyl anion is stabilized by resonance across the three phenyl rings, which contributes to its strong basicity.

The general deprotonation reaction can be visualized as follows:



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General deprotonation reaction using **triphenylmethyl sodium**.

3.2. Key Applications

- **Enolate Formation:** It is used to generate enolates from esters and ketones for subsequent alkylation or acylation reactions.
- **Initiator in Anionic Polymerization:** Its ability to form carbanions makes it a suitable initiator for certain types of anionic polymerization.
- **Synthesis of Organometallic Reagents:** It can be used in transmetalation reactions to prepare other organometallic compounds.

Table 2: Summary of Applications

Application	Description
Strong, Non-nucleophilic Base	Deprotonates weak carbon and nitrogen acids without adding to carbonyls.[2]
Enolate Generation	Forms enolates from esters and ketones for use in C-C bond formation.[3]
Protecting Group Chemistry	The trityl group can be introduced, although triphenylmethyl chloride is more common for this purpose.[2]

Safety and Handling

Triphenylmethyl sodium is a highly hazardous substance that requires careful handling.

- **Reactivity:** It reacts violently with water and other protic solvents.[4] It is also sensitive to air (oxygen).
- **Handling:** All manipulations should be carried out under a dry, inert atmosphere (e.g., in a glovebox or using Schlenk techniques).
- **Storage:** Solutions are typically prepared fresh for immediate use. If storage is necessary, it must be under an inert atmosphere and protected from light.

This guide provides foundational knowledge for the safe and effective use of **triphenylmethyl sodium** in a research setting. For specific applications, further consultation of primary literature is recommended.

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